

Thioquinapiperifil non-competitive inhibition mechanism

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Compound Focus: Thioquinapiperifil

CAS No.: 220060-39-9

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Thioquinapiperifil Profile & Putative Mechanism

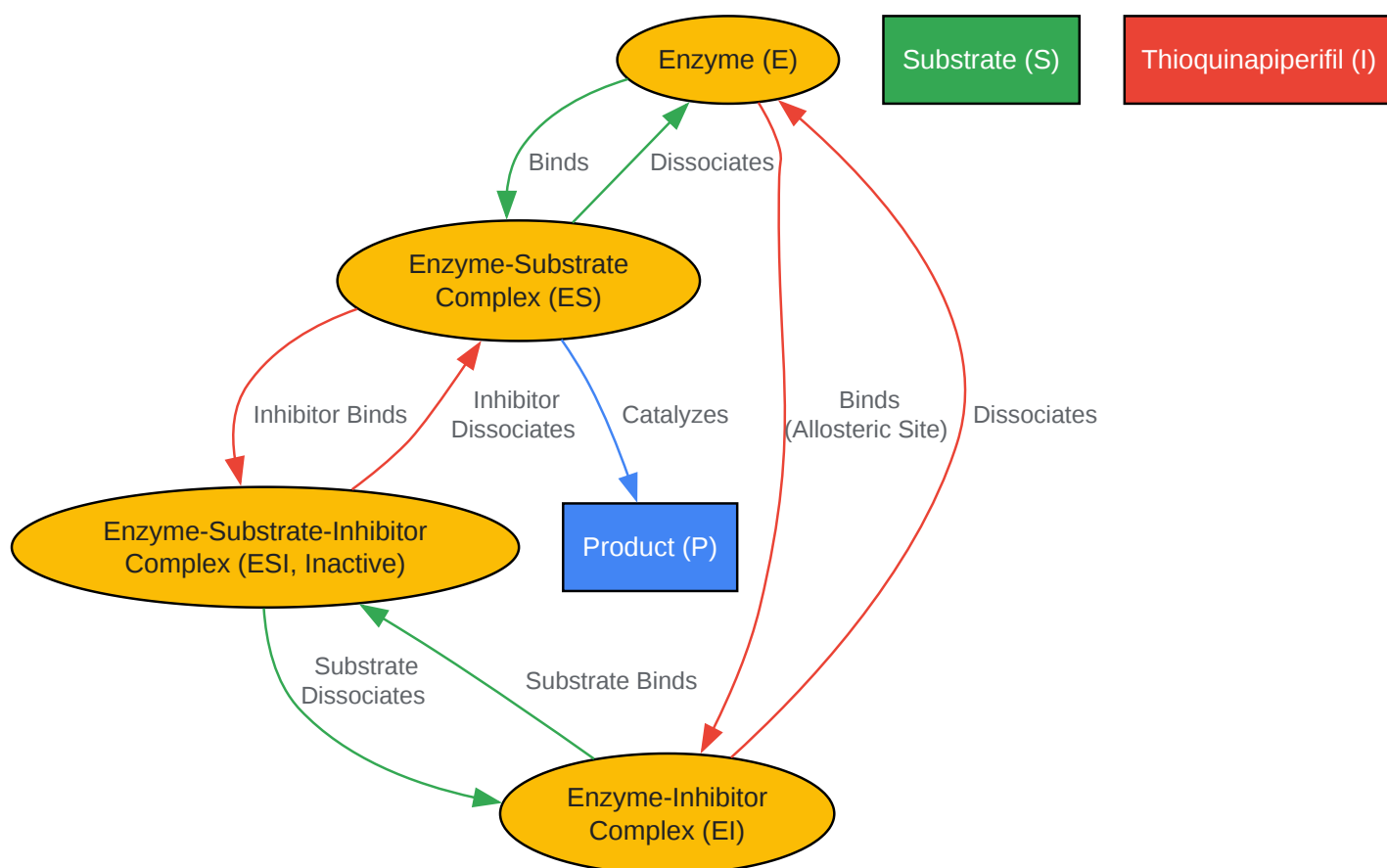
Thioquinapiperifil is identified as a synthetic Phosphodiesterase-5 (PDE-5) inhibitor, first discovered as an undeclared adulterant in dietary supplements marketed for sexual enhancement [1] [2]. Its classification suggests a **non-competitive inhibition** mechanism [2].

The table below summarizes its known characteristics:

Property	Description
IUPAC Name	3-ethyl-1,3-dihydro-8-[[[2-[4-(hydroxymethyl)-1-piperidinyl]phenyl]methyl]amino]-2H-imidazo[4,5-g]quinazoline-2-thione [1]
Molecular Formula	C ₂₄ H ₂₈ N ₆ OS [1]
Molecular Weight	448 g/mol [1]
Inhibitor Type	Non-competitive PDE-5 inhibitor (putative) [2]

Property	Description
Structural Class	Imidazoquinazoline derivative [1]

Based on its classification, **Thioquinapiperifil** is expected to behave as a typical non-competitive inhibitor. The following diagram illustrates this general mechanism, which it is presumed to follow.

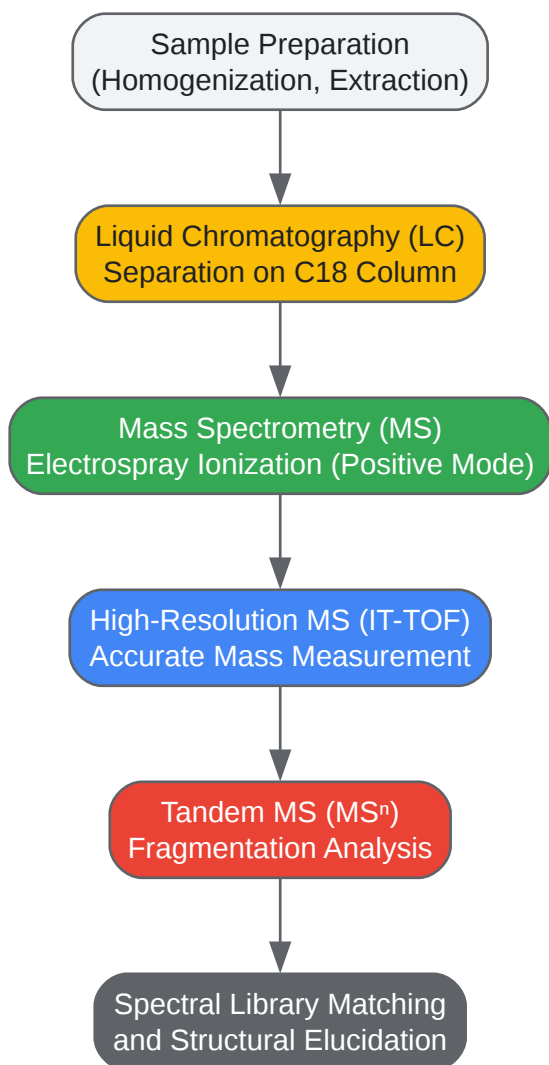


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Diagram 1: Putative non-competitive inhibition mechanism of **Thioquinapiperifil**. The inhibitor binds the enzyme at an allosteric site, forming an inactive complex without preventing substrate binding [3] [4].

Analytical Detection & Identification Workflow

The identification of **Thioquinapiperifil** in complex matrices like dietary supplements relies on advanced analytical techniques. The general workflow involves liquid chromatography coupled with high-resolution mass spectrometry [5].



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*Diagram 2: General analytical workflow for identifying **Thioquinapiperifil** and analogous PDE-5 inhibitors in dietary supplements using LC-MS [5].*

Research and Data Gaps

A comprehensive comparative guide is currently limited by a lack of publicly available primary research data.

- **Kinetic Data:** The search results did not contain specific quantitative data for **Thioquinapiperifil**, such as its inhibitor constant (K_i), half-maximal inhibitory concentration (IC_{50}), or its impact on the kinetic parameters V_{max} and K_m . This data is essential for a direct comparison with other PDE-5 inhibitors.
- **Experimental Protocols:** While the general analytical method for detection is outlined [5], detailed laboratory protocols for establishing its non-competitive mechanism (e.g., enzyme kinetics assays with purified PDE-5) are not available in the searched literature.
- **Clinical & Toxicological Data:** There is a significant lack of information on the potency, efficacy, toxicity, and pharmacological profile of **Thioquinapiperifil** in pre-clinical or clinical studies [2].

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References

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